

# A Comparative Ecotoxicological Profile of EDDS and EDTA

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## Compound of Interest

Compound Name: *ethylenediamine-N,N'-disuccinic acid*

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## An Objective Analysis for Researchers and Environmental Scientists

The selection of chelating agents in various industrial, agricultural, and remedial applications requires careful consideration of their environmental impact. Ethylenediaminetetraacetic acid (EDTA) has long been a widely used chelating agent due to its high efficiency. However, its persistence in the environment has raised significant concerns, leading to the search for biodegradable alternatives. **Ethylenediamine-N,N'-disuccinic acid** (EDDS) has emerged as a promising substitute. This guide provides a comparative ecotoxicological study of EDDS and EDTA, presenting key experimental data and methodologies to inform researchers, scientists, and drug development professionals.

## Quantitative Ecotoxicity Data

The following table summarizes the key ecotoxicological endpoints for EDDS and EDTA, highlighting the significant differences in their environmental fate and effects.

Ecotoxicological Endpoint	Organism/Test System	EDDS	EDTA	Reference
Ready Biodegradability	OECD 301B (CO <sub>2</sub> Evolution)	>80% in 28 days	<10% in 28 days	[1][2]
Acute Toxicity (Algae)	Chlorella vulgaris (EC <sub>10</sub> )	5.8 g/L	0.57 g/L	[1]
Acute Toxicity (Daphnids)	Daphnia magna (EC <sub>10</sub> )	2.0 g/L	0.49 g/L	[1]
Chronic Toxicity (Daphnids)	Daphnia magna (21-day NOEC)	Not specified	25 mg/L	[3]
Metal Mobilization Half-life	Soil Experiment (40 days)	3.8 - 7.5 days	>36 days	[4][5]

## Key Experimental Insights and Methodologies

### Biodegradability

The most significant difference between EDDS and EDTA lies in their biodegradability. [S,S]-EDDS is readily biodegradable, a characteristic confirmed in studies following OECD (Organisation for Economic Co-operation and Development) guidelines.[6] In contrast, EDTA is known for its high persistence in the environment, with very slow degradation rates.[2][7]

Experimental Protocol: OECD 301B - CO<sub>2</sub> Evolution Test[8]

The ready biodegradability of EDDS and EDTA is typically assessed using the OECD 301B guideline, which measures the amount of CO<sub>2</sub> produced over a 28-day period.

- **Preparation:** A defined concentration of the test substance (EDDS or EDTA) is added to a mineral medium inoculated with microorganisms from a source like activated sludge.
- **Incubation:** The test vessels are sealed and incubated in the dark at a constant temperature (e.g., 20-24°C). The CO<sub>2</sub> produced during the aerobic degradation of the test substance is trapped in a barium or sodium hydroxide solution.

- **Measurement:** The amount of CO<sub>2</sub> produced is measured by titrating the remaining hydroxide solution. This is compared to the theoretical maximum CO<sub>2</sub> (ThCO<sub>2</sub>) that could be produced from the amount of test substance added.
- **Endpoint:** A substance is considered "readily biodegradable" if it reaches >60% of its ThCO<sub>2</sub> within a 10-day window during the 28-day test period. EDDS typically exceeds this threshold, while EDTA does not.<sup>[1]</sup>

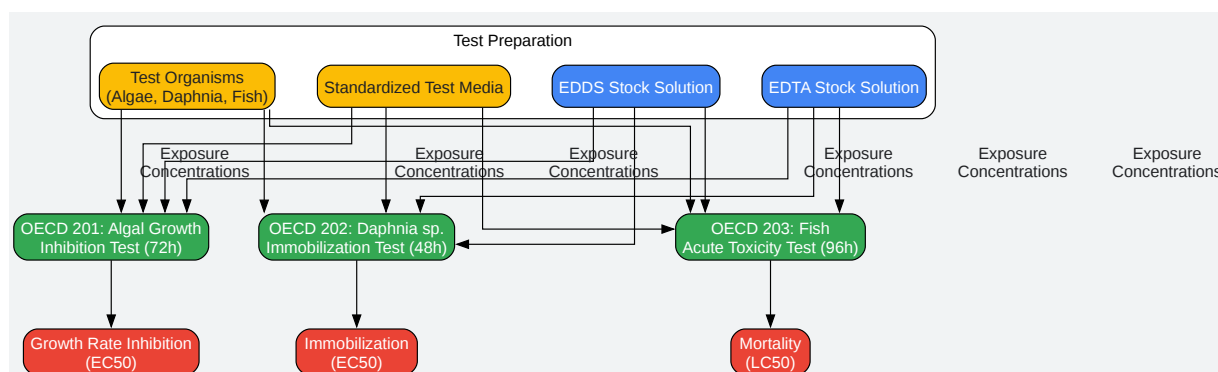
## Aquatic Ecotoxicity

Acute toxicity tests on various aquatic organisms, including algae, daphnids, and fish, are fundamental to assessing the environmental risk of chemicals.

- **Algal Growth Inhibition:** Studies on the green algae *Chlorella vulgaris* show that EDDS is significantly less toxic than EDTA. The EC<sub>10</sub> (the concentration that causes a 10% reduction in growth) for EDDS was found to be more than 10 times higher than that for EDTA, indicating a much lower toxicity.<sup>[1]</sup>
- **Daphnid Immobilization:** Similarly, in acute toxicity tests with the water flea *Daphnia magna*, the EC<sub>10</sub> for EDDS was over 4 times higher than for EDTA.<sup>[1]</sup>
- **Chronic Effects:** Chronic toxicity data for EDTA on *Daphnia magna* shows a No-Observed-Effect Concentration (NOEC) of 25 mg/L over a 21-day exposure.<sup>[3]</sup> While specific chronic values for EDDS are less commonly reported, its lower acute toxicity suggests a better profile.

Experimental Protocol: OECD 201, 202, 203 - Acute Toxicity Testing

A standardized workflow is used to determine the acute toxicity of substances on different trophic levels.



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Caption: Workflow for comparative acute ecotoxicity testing.

- OECD 201 (Algae): Measures the inhibition of growth of a freshwater algal species over 72 hours.[9]
- OECD 202 (Daphnia): Assesses the concentration at which 50% of *Daphnia magna* become immobilized after 48 hours of exposure.[10]
- OECD 203 (Fish): Determines the concentration that is lethal to 50% of a test fish species (e.g., Zebrafish or Rainbow Trout) over a 96-hour period.

## Metal Mobilization and Environmental Risk

Both EDDS and EDTA are strong chelating agents, meaning they bind to metal ions. This property is useful in applications like soil remediation (phytoextraction) but also poses a risk of mobilizing heavy metals from sediments into the water column.[7] However, the rapid biodegradation of EDDS significantly mitigates this risk.[4][5]

Experiments have shown that the metal-mobilizing effect of EDDS in soil is short-lived, with an estimated half-life of 3.8 to 7.5 days.[4] In contrast, the effect of EDTA persists much longer, with a half-life exceeding 36 days, posing a greater risk of groundwater contamination.[4][5] While EDTA can be more efficient at mobilizing certain metals like lead (Pb) and cadmium (Cd), EDDS has shown higher efficiency for copper (Cu), nickel (Ni), and zinc (Zn).[5][6]

## Conclusion

The experimental data strongly supports the classification of EDDS as a more environmentally benign alternative to EDTA. Its ready biodegradability prevents the long-term persistence and associated risks of metal mobilization that are characteristic of EDTA. Furthermore, EDDS consistently demonstrates lower acute toxicity to key aquatic organisms. For researchers and professionals in fields requiring chelation technology, the substitution of EDTA with EDDS represents a significant step towards reducing the environmental footprint of their applications.

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## References

- 1. mdpi.com [mdpi.com]
- 2. Effects of chelates on plants and soil microbial community: comparison of EDTA and EDDS for lead phytoextraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. Comparison of EDTA and EDDS as potential soil amendments for enhanced phytoextraction of heavy metals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Environmental fate of EDTA and DTPA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Types of OECD 301 Biodegradation Tests - Aropha [aropha.com]
- 9. scribd.com [scribd.com]

- 10. ecetoc.org [ecetoc.org]
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